

1,2-Bis(di-tert-butylphosphinomethyl)benzene molecular weight and formula

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Compound of Interest

Compound Name: 1,2-Bis(di-tert-butylphosphinomethyl)benzene

Cat. No.: B044117

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In-depth Technical Guide: 1,2-Bis(di-tert-butylphosphinomethyl)benzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **1,2-Bis(di-tert-butylphosphinomethyl)benzene**, a key bidentate phosphine ligand. Its primary utility is in coordination chemistry and as a ligand in various metal-catalyzed reactions.

Physicochemical Properties

The fundamental molecular properties of **1,2-Bis(di-tert-butylphosphinomethyl)benzene** are summarized below. This data is essential for stoichiometric calculations in experimental settings.

Property	Value	Citations
Molecular Formula	C ₂₄ H ₄₄ P ₂	[1][2][3][4][5]
Molecular Weight	394.55 g/mol	[3][4]
Alternate Molecular Weight	394.56 g/mol	[1]
Alternate Molecular Weight	394.6 g/mol	[2][5]
CAS Number	121954-50-5	[1][2]

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References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. Buy 1,2-Bis(di-tert-butylphosphinomethyl)benzene | 121954-50-5 [smolecule.com]
- 3. myuchem.com [myuchem.com]
- 4. chemwhat.com [chemwhat.com]
- 5. 1,2-Bis(di-tert-butylphosphinomethyl)benzene | C₂₄H₄₄P₂ | CID 4683191 - PubChem [pubchem.ncbi.nlm.nih.gov]
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